

Application Notes: FT113, a Potent Fatty Acid Synthase (FASN) Inhibitor

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Compound of Interest

Compound Name: FT113

Cat. No.: B607559

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Introduction

FT113 is a novel and potent small molecule inhibitor of Fatty Acid Synthase (FASN).^{[1][2][3]} FASN is a key enzyme in the de novo synthesis of fatty acids and is overexpressed in many cancer types, making it a compelling target for anti-cancer drug development. **FT113** has demonstrated significant anti-proliferative activity in various cancer cell lines and in vivo tumor growth inhibition.^{[1][2]} These notes provide an overview of **FT113**'s bioactivity and detailed protocols for its use in cell culture assays.

Mechanism of Action

FT113 exerts its biological effects by directly inhibiting the enzymatic activity of FASN.^{[2][3]} The inhibition of FASN leads to a depletion of fatty acids necessary for membrane synthesis and energy storage, ultimately resulting in the suppression of cancer cell proliferation and induction of apoptosis. The IC₅₀ value for **FT113** against FASN is 213 nM.^{[2][3]}

Quantitative Data Summary

The following table summarizes the in vitro and in vivo efficacy of **FT113**.

Parameter	Cell Line/Model	Value	Reference
FASN Inhibition (IC50)	Cell-free assay	213 nM	[2] [3]
Cell Proliferation (IC50)	PC3 (Prostate Cancer)	47 nM	[2]
MV4-11 (Acute Myeloid Leukemia)	26 nM	[2]	
FASN Activity in Cells (IC50)	BT474 (Breast Cancer)	90 nM (¹⁴ C-acetate incorporation)	[2]
SARS-CoV-2 Inhibition (EC50)	HEK293T-hACE2	17 nM	[2]
In Vivo Tumor Growth Inhibition	MV4-11 Mouse Xenograft	32% at 25 mg/kg, 50% at 50 mg/kg	[1]

Experimental Protocols

1. Cell Proliferation Assay (MTS/MTT Assay)

This protocol outlines the steps to determine the effect of **FT113** on the proliferation of cancer cell lines.

Materials:

- Cancer cell lines (e.g., PC3, MV4-11)
- Complete growth medium
- **FT113** stock solution (dissolved in DMSO)
- 96-well plates
- MTS or MTT reagent
- Plate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete growth medium.
- Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator.
- Prepare serial dilutions of **FT113** in complete growth medium. The final DMSO concentration should be less than 0.1%.
- Remove the medium from the wells and add 100 μ L of the **FT113** dilutions. Include a vehicle control (medium with DMSO) and a no-cell control (medium only).
- Incubate the plate for 48-72 hours.
- Add 20 μ L of MTS or MTT reagent to each well.
- Incubate for 1-4 hours at 37°C.
- Measure the absorbance at the appropriate wavelength (e.g., 490 nm for MTS).
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

2. FASN Activity Assay (¹⁴C-Acetate Incorporation)

This protocol measures the inhibitory effect of **FT113** on FASN activity within cells.

Materials:

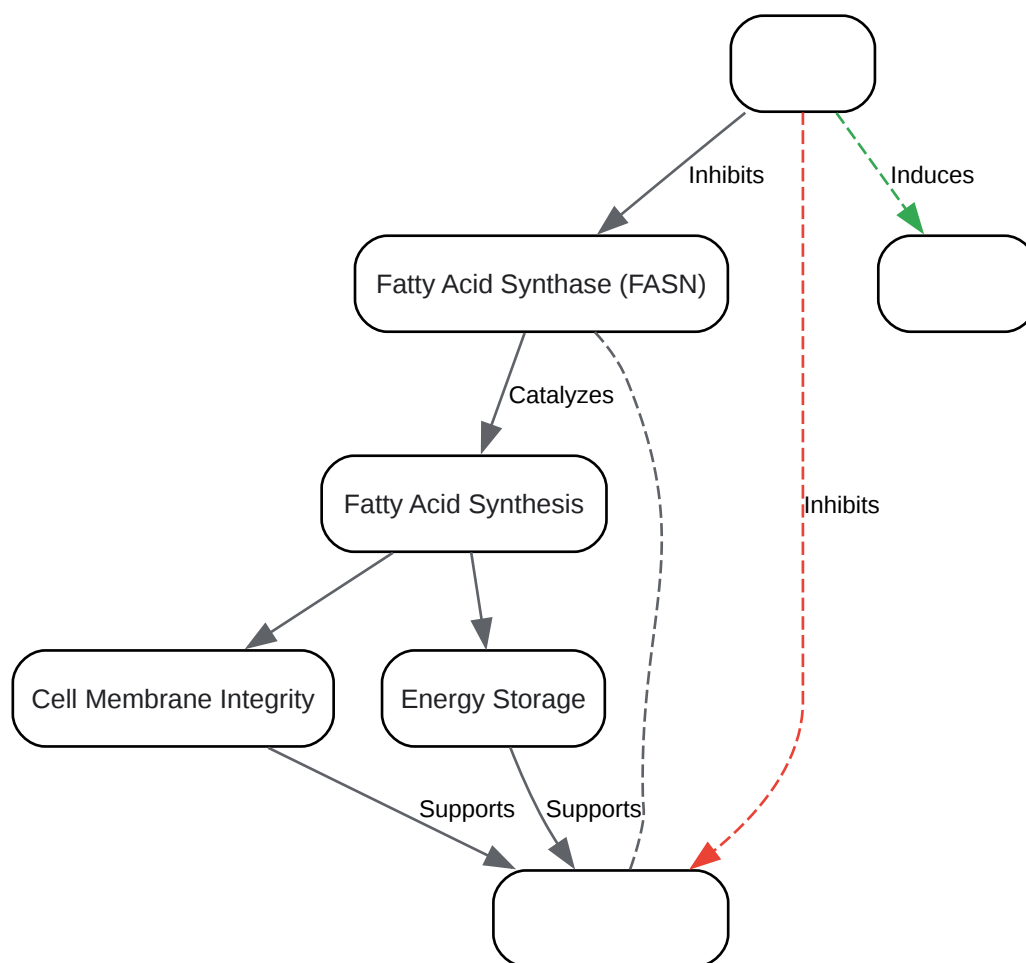
- Cancer cell lines (e.g., BT474)
- Complete growth medium
- **FT113** stock solution
- ¹⁴C-labeled sodium acetate
- Scintillation fluid

- Scintillation counter

Procedure:

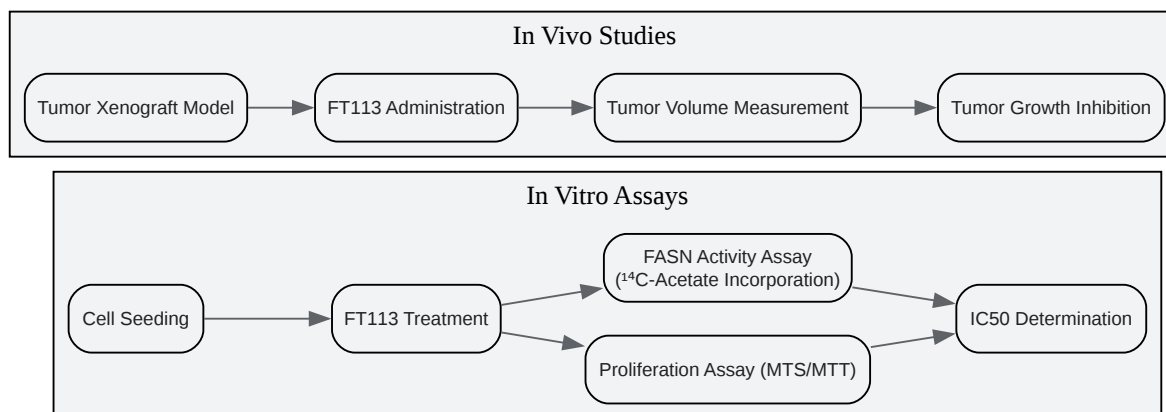
- Plate cells in 6-well plates and grow to 70-80% confluency.
- Treat the cells with various concentrations of **FT113** for 24 hours.
- Add ^{14}C -labeled sodium acetate to each well and incubate for 2-4 hours.
- Wash the cells with cold PBS.
- Lyse the cells and extract the lipids.
- Measure the radioactivity of the lipid fraction using a scintillation counter.
- Normalize the counts to the total protein concentration in each sample.
- Calculate the percentage of FASN activity relative to the vehicle control and determine the IC50 value.

Visualizations



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Caption: Signaling pathway of **FT113** in cancer cells.



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Caption: General experimental workflow for evaluating **FT113**.

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References

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